

An In-depth Technical Guide to the MAPK/ERK Signaling Cascade

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Introduction

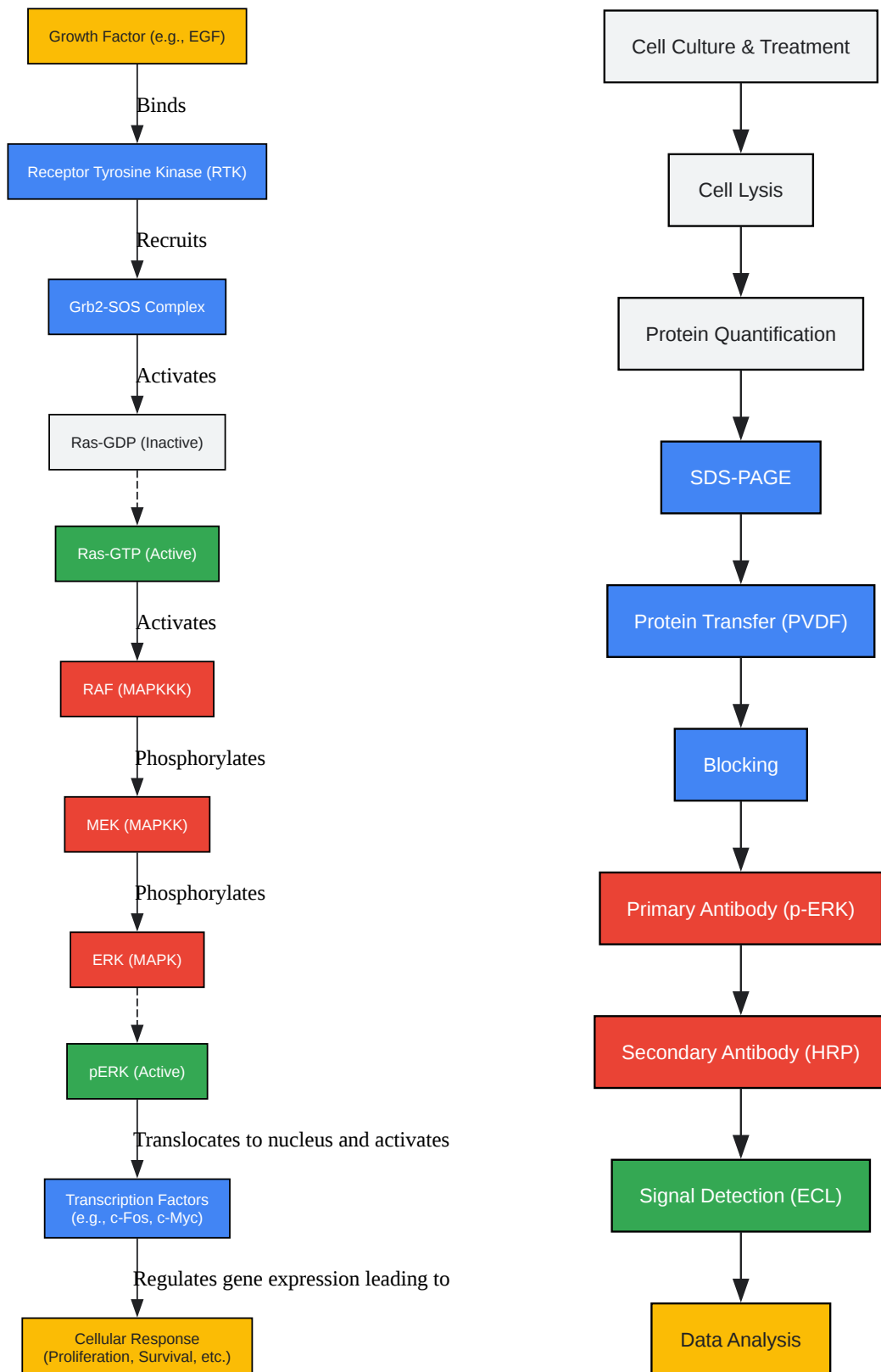
The Mitogen-Activated Protein Kinase (MAPK)/Extracellular signal-Regulated Kinase (ERK) pathway is a highly conserved signaling cascade that plays a pivotal role in transducing extracellular signals to intracellular responses.^{[1][2][3][4]} This pathway is a central regulator of a wide array of cellular processes, including proliferation, differentiation, survival, and apoptosis.^[1] The MAPK/ERK cascade operates through a series of protein kinase phosphorylations, initiated by the activation of cell surface receptors and culminating in the regulation of gene expression in the nucleus.

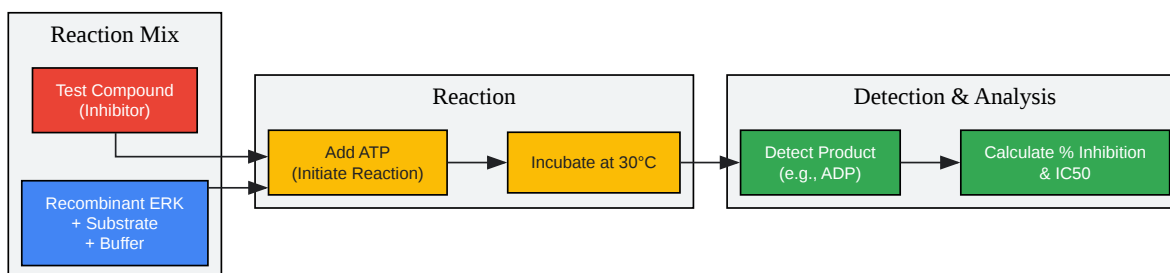
The core of the pathway consists of a three-tiered kinase module: a MAP Kinase Kinase Kinase (MAPKKK), a MAP Kinase Kinase (MAPKK), and a MAP Kinase (MAPK). Dysregulation of the MAPK/ERK signaling pathway is a hallmark of many human diseases, particularly cancer, making it a critical area of study and a key target for therapeutic intervention.

Core Signaling Pathway

The canonical MAPK/ERK signaling cascade is typically initiated by the binding of growth factors, such as Epidermal Growth Factor (EGF), to their corresponding Receptor Tyrosine Kinases (RTKs) on the cell surface. This binding event triggers receptor dimerization and autophosphorylation, creating docking sites for adaptor proteins like Growth factor receptor-bound protein 2 (Grb2). Grb2 then recruits Son of Sevenless (SOS), a guanine nucleotide exchange factor, to the plasma membrane.

SOS facilitates the exchange of GDP for GTP on the small GTPase Ras, thereby activating it. Activated Ras (Ras-GTP) then recruits and activates the first kinase in the cascade, RAF (a MAPKKK). RAF subsequently phosphorylates and activates MEK (a MAPKK), which in turn phosphorylates and activates ERK (a MAPK). Phosphorylated ERK (pERK) can then translocate to the nucleus to phosphorylate and regulate the activity of various transcription factors, leading to changes in gene expression and subsequent cellular responses.





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